

Domiphen bromide antibiofilm efficacy vs conventional antifungals

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Compound Focus: Domiphen Bromide

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Comparative Efficacy Data

The table below summarizes key experimental findings on the antibiofilm efficacy of **domiphen bromide** in comparison with conventional antifungal drugs.

Antimicrobial Agent / Combination	Target Pathogens	Key Findings / Efficacy	Experimental Model	Citation
Domiphen Bromide + Miconazole	<i>Candida albicans</i> , <i>C. glabrata</i> , <i>C. auris</i>	Synergistic, fungicidal activity; induces excess ROS; overcomes azole resistance.	Biofilm & planktonic culture assays, flow cytometry	[1]
Domiphen Bromide + Allicin	<i>Staphylococcus aureus</i> , <i>Escherichia coli</i> , <i>Candida albicans</i>	Synergistic effect (FBC < 0.38); dispersed >50% of biofilm mass.	Broth microdilution, checkerboard assay, crystal violet staining	[2]

Antimicrobial Agent / Combination	Target Pathogens	Key Findings / Efficacy	Experimental Model	Citation
Domiphen Bromide + Imidazoles	<i>Staphylococcus aureus</i> , <i>S. epidermidis</i> (Gram-positive bacteria)	Synergistic activity (FIC \leq 0.5) against a range of (multidrug-resistant) pathogens.	Checkerboard assays	[3]
Conventional Antifungals (Fluconazole, Amphotericin B)	<i>Candida albicans</i>	Limited efficacy against resistant isolates and biofilms; dose-limiting toxicity.	Biofilm assays, clinical isolate testing	[4]
Anti-biofilm Peptides (Pom-1) + Conventional Antifungals	<i>Candida albicans</i>	Rescued efficacy of fluconazole and amphotericin B against resistant isolates.	Biofilm inhibition assays, cytotoxicity tests	[4]

Experimental Protocols for Key Studies

To ensure reproducibility, here are the detailed methodologies from the pivotal studies cited above.

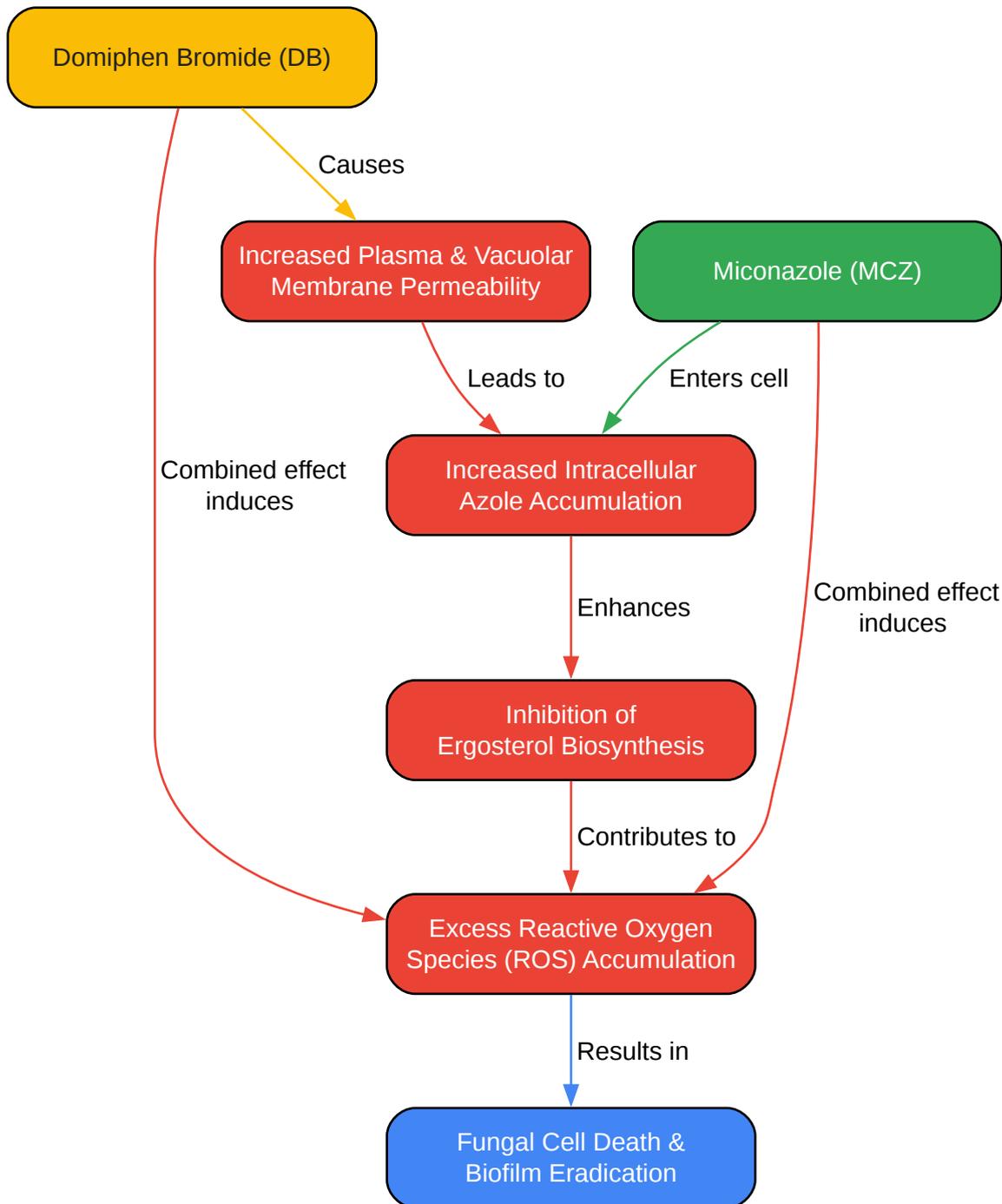
- **1. Checkerboard Assay for Synergy (Domiphen + Miconazole/Allicin/Imidazoles)**
 - **Objective:** To determine the Fractional Inhibitory Concentration (FIC) index and assess synergistic interactions [3] [2].
 - **Procedure:**
 - Prepare a 96-well microtiter plate with serial dilutions of **domiphen bromide** along one axis and the partner drug (e.g., miconazole, allicin) along the other.
 - Inoculate wells with a standardized microbial suspension (e.g., $\sim 10^5$ CFU/mL).
 - Incubate the plates under appropriate conditions (e.g., 37°C for 18-24 hours).
 - Determine the Minimum Inhibitory Concentration (MIC) of each drug alone and in combination.
 - Calculate the FIC index: $FIC = (MIC \text{ of drug A in combo} / MIC \text{ of drug A alone}) + (MIC \text{ of drug B in combo} / MIC \text{ of drug B alone})$. An FIC index ≤ 0.5 is considered synergistic [3] [2].

- **2. Biofilm Formation and Eradication Assay**

- **Objective:** To quantify the ability of antimicrobials to inhibit or eradicate pre-formed biofilms [2] [1].
- **Procedure:**
 - Grow biofilms in 96-well plates for 24-48 hours to allow for maturation.
 - Treat the established biofilms with the test compounds for a specified period.
 - To measure biofilm biomass, use **crystal violet staining**: fix biofilms with methanol, stain with crystal violet, solubilize the dye in acetic acid, and measure absorbance at 595 nm [2].
 - To assess cell viability within the biofilm, use **metabolic assays (XTT)**: add XTT reagent, incubate, and measure the color change produced by metabolically active cells at 492 nm [5]. Alternatively, perform **colony forming unit (CFU) counts** by scraping off, homogenizing, and plating biofilm cells [2] [1].

Mechanism of Action: Domiphen Bromide Synergy

Research indicates that **domiphen bromide's** antibiofilm synergy, particularly with miconazole, operates through a multi-faceted mechanism. The diagram below visualizes the proposed signaling pathway.



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The key mechanistic steps are:

- **Membrane Permeabilization:** **Domiphen bromide**, a quaternary ammonium compound, increases the permeability of both the plasma and vacuolar membranes of microbial cells [1].
- **Enhanced Drug Uptake:** This membrane disruption facilitates greater intracellular accumulation of partner drugs like miconazole [1].

- **Synergistic Cell Death:** With higher intracellular miconazole levels, inhibition of ergosterol biosynthesis is amplified. Critically, the combination induces a lethal accumulation of Reactive Oxygen Species (ROS), which is the primary driver of fungal cell death [1].

Key Research Implications

- **Broad-Spectrum Potential:** While initially promising against fungi, **domiphen bromide** also shows **synergistic activity with imidazoles against Gram-positive bacterial wound pathogens** like *Staphylococcus aureus* and *Enterococcus faecium* [3].
- **Resistance Management:** Experimental evolution studies showed an **absence of strong resistance development** over 11 cycles against the miconazole/**domiphen bromide** combination, highlighting its potential for treating stubborn, resistant infections [3].

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